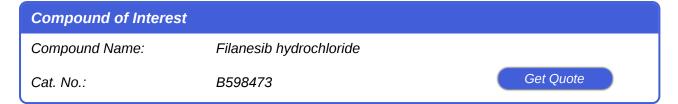


Application Notes and Protocols for Cell Viability Assay with Filanesib Hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **Filanesib hydrochloride** in cell viability assays. Detailed protocols, data interpretation, and visualization of key pathways are included to facilitate research and development efforts in oncology.

Introduction

Filanesib hydrochloride (ARRY-520) is a potent and selective small-molecule inhibitor of Kinesin Spindle Protein (KSP), also known as Eg5 or KIF11.[1][2][3] KSP is a motor protein essential for the formation of the bipolar mitotic spindle and the proper segregation of chromosomes during mitosis.[1][4] By inhibiting KSP, Filanesib disrupts mitotic spindle formation, leading to cell cycle arrest in mitosis and subsequent apoptotic cell death in rapidly dividing cancer cells.[1][3][4] This targeted mechanism of action makes Filanesib a promising therapeutic agent in various oncology settings, particularly in hematological malignancies and solid tumors.

Mechanism of Action

Filanesib hydrochloride is a noncompetitive inhibitor of KSP, binding to an allosteric site on the motor domain of the protein.[5] This binding prevents the conformational changes required for ATP hydrolysis and microtubule sliding. The inhibition of KSP's function leads to the formation of monopolar spindles, where the centrosomes fail to separate.[1][3] This aberrant



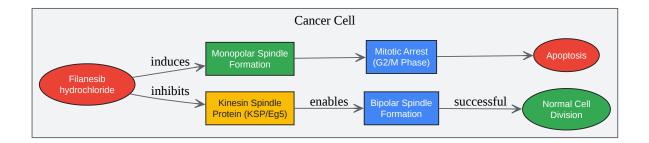


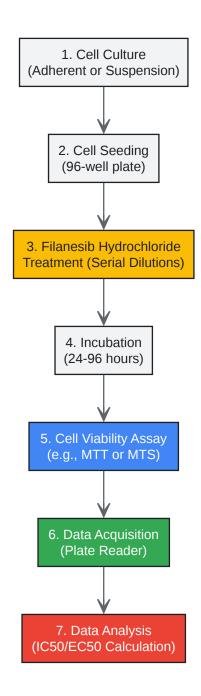


spindle structure activates the spindle assembly checkpoint, causing a prolonged mitotic arrest. Ultimately, this sustained arrest triggers the intrinsic apoptotic pathway, leading to cancer cell death.[4][5]

Signaling Pathway Diagram









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